

Hept-5-yn-1-amine molecular weight and formula

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Compound of Interest

Compound Name: *Hept-5-yn-1-amine*

Cat. No.: *B2721810*

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Technical Data Summary: Hept-5-yn-1-amine

This document provides the molecular formula and molecular weight for **Hept-5-yn-1-amine**. While direct experimental data for **Hept-5-yn-1-amine** is not readily available in public databases, the properties can be confidently determined from its chemical structure. The data is presented alongside its structural isomer, Hept-6-yn-1-amine, for which public data is accessible.

Physicochemical Properties

The fundamental molecular properties of **Hept-5-yn-1-amine** are detailed below. Structural isomers, such as **Hept-5-yn-1-amine** and Hept-6-yn-1-amine, share the same molecular formula and consequently have identical molecular weights.

Compound	Molecular Formula	Molecular Weight (g/mol)
Hept-5-yn-1-amine	C ₇ H ₁₃ N	111.18
Hept-6-yn-1-amine	C ₇ H ₁₃ N	111.18 ^[1]

It is important to note that while the user requested information on "**Hept-5-yn-1-amine**," search results more commonly provide data for the closely related compound "Hex-5-yn-1-amine," which has a molecular formula of C₆H₁₁N and a molecular weight of approximately 97.16 g/mol .^{[2][3][4]}

Logical Relationship of Isomers

The relationship between structural isomers is that they are composed of the same number and types of atoms, leading to an identical molecular formula and weight, but differ in the arrangement of those atoms.

Caption: Isomer Relationship Diagram.

Note: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the query for the fundamental molecular properties of a single chemical compound.

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References

- 1. Hept-6-yn-1-amine | C₇H₁₃N | CID 14952373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 15252-45-6|Hex-5-yn-1-amine|BLD Pharm [bldpharm.com]
- 3. hex-5-yn-1-amine | 15252-45-6 | Buy Now [molport.com]
- 4. 5-Hexyn-1-amine | 15252-45-6 | FH29880 | Biosynth [biosynth.com]
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